

Thulium sulfide (Tm₂S₃) chemical formula and molecular weight

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Compound of Interest

Compound Name: Thulium sulfide (Tm₂S₃)

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An In-depth Technical Guide on Thulium Sulfide (Tm₂S₃)

This guide provides essential chemical data on **Thulium Sulfide (Tm₂S₃)**, a compound of interest for researchers and professionals in materials science and drug development.

Chemical Formula and Molecular Weight

Thulium sulfide is an inorganic compound with the chemical formula Tm₂S₃.^{[1][2]} This formula indicates that each molecule of thulium sulfide is composed of two thulium atoms and three sulfur atoms.

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weight of thulium (Tm) is approximately 168.934 g/mol, and the atomic weight of sulfur (S) is approximately 32.065 g/mol.^{[3][4][5][6]}

The molecular weight of **Thulium Sulfide (Tm₂S₃)** can be calculated as follows:

$$(2 \times \text{Atomic Weight of Thulium}) + (3 \times \text{Atomic Weight of Sulfur}) = (2 \times 168.934 \text{ g/mol}) + (3 \times 32.065 \text{ g/mol}) = 337.868 \text{ g/mol} + 96.195 \text{ g/mol} = 434.063 \text{ g/mol}$$

This calculated value is consistent with published data, which reports the molecular weight of Tm₂S₃ as 434.063 g/mol and 434.1 g/mol.^{[1][2]}

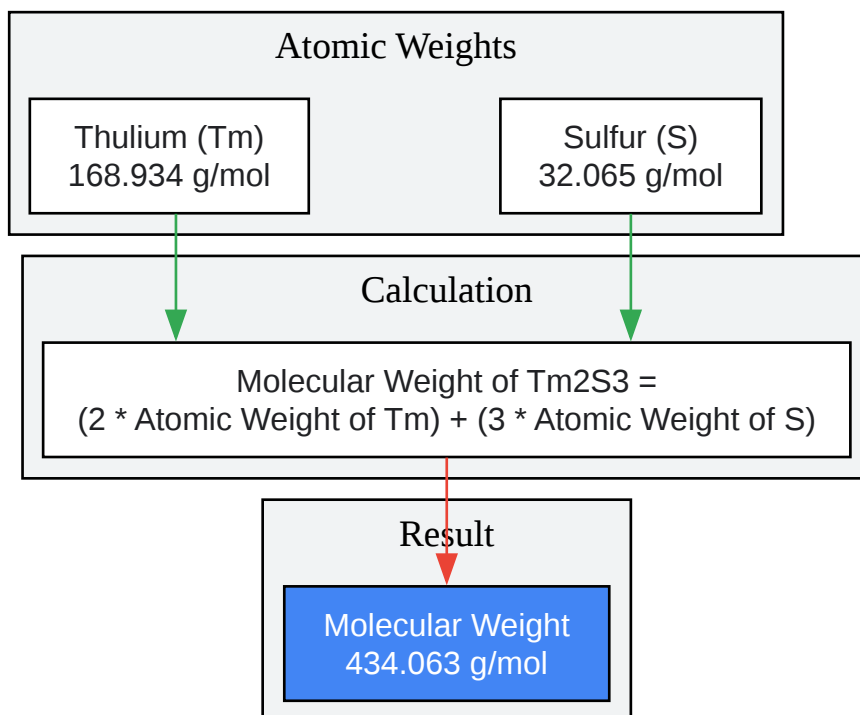
Quantitative Data Summary

For ease of reference, the key quantitative data for Thulium Sulfide and its constituent elements are summarized in the table below.

Property	Symbol/Formula	Value
Chemical Formula	Tm ₂ S ₃	Tm ₂ S ₃
Molecular Weight	Tm ₂ S ₃	434.063 g/mol
Atomic Weight	Tm	168.934 g/mol
Atomic Weight	S	32.065 g/mol

Logical Relationship Diagram

The following diagram illustrates the logical relationship for calculating the molecular weight of Thulium Sulfide from the atomic weights of its constituent elements.



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Molecular Weight Calculation Workflow

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